Comparative analysis of SF6 vs SeF6 vs TeF6 reactivity

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Compound of Interest	
Compound Name:	*Selenium hexafluoride*
CAS No.:	*7783-79-1*
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A Comparative Analysis of SF6, SeF6, and TeF6 Reactivity for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the chemical reactivity of sulfur hexafluoride (SF6), **selenium hexafluoride** (SeF6), and tellurium hexafluoride (TeF6). This document is intended for researchers, scientists, and professionals in drug development who may encounter or consider these compounds in their work. The information presented is based on available experimental data to provide an objective analysis.

Introduction

Sulfur, selenium, and tellurium belong to Group 16 of the periodic table, and their hexafluorides (SF6, SeF6, and TeF6) are all octahedral molecules. Despite their structural similarities, their chemical reactivity varies significantly. This guide will delve into a comparative analysis of their reactivity, focusing on hydrolysis, thermal stability, and reactions with other chemical species.

General Reactivity Trend

The general trend in reactivity for these hexafluorides increases down the group:

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SF6 < SeF6 < TeF6

This trend is primarily attributed to the increasing size of the central atom and the corresponding decrease in steric hindrance around it. While sulfur in SF6 is small and well-shielded by the six fluorine atoms, the larger selenium and tellurium atoms in SeF6 and TeF6 are more susceptible to nucleophilic attack.[1][2]

Comparative Data on Reactivity

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Property	Sulfur Hexafluoride (SF6)	Selenium Hexafluoride (SeF6)	Tellurium Hexafluoride (TeF6)
Hydrolysis	Extremely inert; does not react with water or steam at high temperatures.[3][4] This inertness is kinetic rather than thermodynamic.[4]	Resists hydrolysis but is more reactive than SF6.[5] It can be passed through 10% NaOH or KOH without change.[5]	Readily hydrolyzes in water to form telluric acid (H6TeO6) and hydrogen fluoride (HF).[1]
Thermal Stability	Thermally stable up to 500°C in the absence of catalysts.[3][4][6] Decomposition can occur at lower temperatures in the presence of certain metals.[6]	Reacts with gaseous ammonia at 200°C.[5] Specific decomposition temperature in an inert atmosphere is not readily available.	Synthesized by fluorinating tellurium at 150°C, indicating stability at this temperature.[7] It decomposes upon heating.[7]
Reactivity with Metals	Does not react with molten sodium but reacts with boiling sodium.[3] Reacts with lithium at high temperatures.[8]	Limited specific data available on reactions with molten metals.	Limited specific data available on reactions with molten metals.
Lewis Acidity	Considered a very weak Lewis acid due to the high oxidation state of sulfur and steric shielding.[9][10]	Expected to be a stronger Lewis acid than SF6.	Known to act as a Lewis acid, forming adducts with Lewis bases.[7]

Detailed Analysis of Reactivity

Hydrolysis

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The most striking difference in the reactivity of these three compounds is their behavior towards water.

- SF6: The sulfur atom in SF6 is sterically shielded by the six fluorine atoms, preventing water molecules from attacking the central sulfur atom.[1][11] Although the hydrolysis of SF6 is thermodynamically favorable, the high activation energy makes it kinetically inert under normal conditions.[4]
- SeF6: With a larger central selenium atom, the steric protection is less effective than in SF6, making it more susceptible to hydrolysis, although it is still relatively resistant.[5]
- TeF6: The even larger tellurium atom is much more accessible to nucleophilic attack by water, leading to its ready hydrolysis to form orthotelluric acid.[1][6]

The hydrolysis reaction for TeF6 is as follows: $TeF_6 + 6H_2O \rightarrow Te(OH)_6 + 6HF$

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Thermal Stability

While SF6 is known for its exceptional thermal stability, SeF6 and TeF6 are less stable.

- SF6: It can be heated to 500°C without decomposition.[3][4][6] However, in the presence of certain metals like steel, decomposition can begin at over 200°C.[6]
- SeF6 and TeF6: Specific decomposition temperatures in inert atmospheres are not well-documented in readily available literature. However, the reaction of SeF6 with ammonia at 200°C[5] and the synthesis of TeF6 at 150°C[7] suggest they are less thermally stable than SF6.

Reactions with Other Chemical Species

The reactivity of these hexafluorides with other reagents also follows the established trend.

- SF6: It is unreactive towards most chemicals at room temperature. It reacts with boiling sodium and lithium at high temperatures.[3][8]

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- SeF6 and TeF6: They are more reactive towards various reagents. For instance, a study on their gas-phase anion-molecule reactions showed that SeF6 and TeF6 react with O2−, O−, OH−, and CF3− at or close to the capture rate, while SF6 only reacts slowly with O2−.[12] [13] TeF6 also exhibits a remarkably fast association reaction with F−, highlighting its higher Lewis acidity compared to SF6 and SeF6.[12][13]

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Experimental Protocols

Detailed experimental protocols for the direct comparison of the reactivity of SF6, SeF6, and TeF6 are not readily available in a single source. However, based on the literature, a general approach for comparing their hydrolysis rates could be as follows:

Experimental Workflow: Comparative Hydrolysis Study

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Methodology for Hydrolysis Rate Determination:

- Gas Handling: Due to the toxicity of SeF6 and TeF6, all manipulations should be performed in a well-ventilated fume hood or a glovebox.
- Reaction Setup: A known partial pressure of each hexafluoride gas would be introduced into a reaction vessel of a known volume, maintained at a constant temperature.
- Initiation of Reaction: A controlled amount of water vapor would be injected into the vessel to initiate the hydrolysis reaction.
- Monitoring: The concentration of the hexafluoride could be monitored over time using techniques like Gas Chromatography (GC) or Fourier-Transform Infrared (FTIR) spectroscopy. The formation of hydrogen fluoride (HF), a product of hydrolysis, could be quantified by passing the gas through a basic solution and then analyzing the fluoride ion concentration using an ion-selective electrode.

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- Data Analysis: By plotting the concentration of the reactant versus time, the rate of hydrolysis for each compound can be determined.

Conclusion

The reactivity of the Group 16 hexafluorides increases down the group, with SF6 being remarkably inert and TeF6 being the most reactive. This trend is primarily governed by the steric accessibility of the central atom. While SF6 finds applications due to its inertness, the higher reactivity of SeF6 and TeF6 makes them potentially useful in specific chemical syntheses, albeit with necessary safety precautions due to their toxicity. For researchers and professionals in drug development, understanding these reactivity differences is crucial for safe handling and for predicting potential interactions with other molecules.

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References

- 1. quora.com [quora.com]
- 2. Out of `SF_(6)` and `TeF_(6)` , which one does not undergo hydrolysis ?why ? [allen.in]
- 3. SF6 - Molecule of the Month - April 2008 - HTML-only version [chm.bris.ac.uk]
- 4. chm.bris.ac.uk [chm.bris.ac.uk]
- 5. pubs.acs.org [pubs.acs.org]
- 6. agc-chemicals.com [agc-chemicals.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. m.youtube.com [m.youtube.com]
- 9. quora.com [quora.com]
- 10. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 11. inorganic chemistry - Why is sulfur hexafluoride more stable than selenium or tellurium hexafluoride? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 12. researchgate.net [researchgate.net]

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- 13. Gas phase anion–molecule chemistry of SF6 , SeF6 and TeF6 - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
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